

TCO-PEG3-CH2CONHS and Related Compounds

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Compound Focus: Tco peg3 CH2conhs

Cat. No.: S8397991

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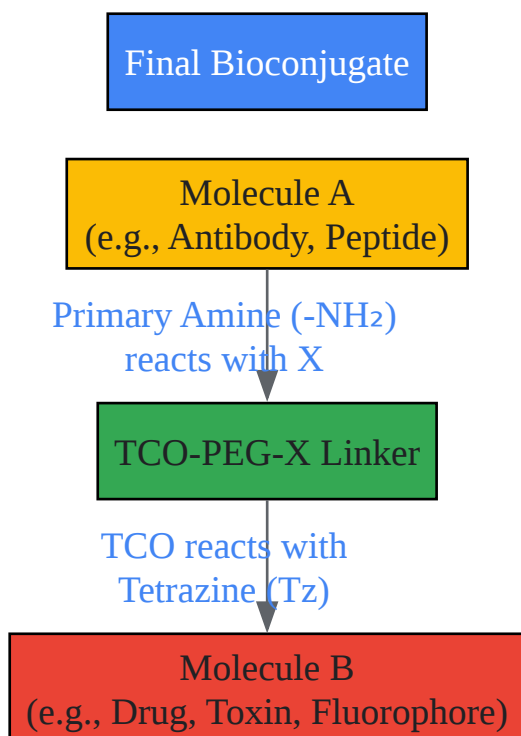
While data is limited for TCO-PEG3-CH2CONHS itself, the search results indicate it is a commercially available reagent. One supplier lists it with the following brief details [1]:

Property	Value
Catalog Number	AP10040
Molecular Weight	456.49
Purity	≥98%

Based on the naming convention and information from highly similar compounds, we can infer its characteristics [2] [3] [4]:

- **TCO (trans-Cyclooctene):** This group undergoes a very fast and bioorthogonal **inverse electron demand Diels-Alder (iEDDA) reaction** with **Tetrazine (Tz)** groups. This is the core "click chemistry" function used for bioconjugation.
- **PEG3 (Polyethylene Glycol Spacer):** A 3-unit PEG chain improves water solubility, reduces aggregation, and minimizes steric hindrance during conjugation, which can enhance reaction efficiency.
- **CH2CONHS (N-Hydroxysuccinimide Ester):** This is an **amine-reactive group**. It readily forms stable amide bonds with primary amines (e.g., on lysine residues in proteins or N-termini of peptides).

The following diagram illustrates the general conjugation workflow of a heterobifunctional TCO-PEG reagent, which applies to the functional principle of TCO-PEG3-CH₂CONHS:



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Suggested Search Strategies

To locate more detailed technical information, you might find the following approaches helpful:

- **Search by Catalog Number:** Use the identifier "AP10040" in scientific search engines or directly on the supplier's (AxisPharm) website.
- **Consult Supplier Directly:** Reach out to specialized chemical suppliers like **AxisPharm** [1], **MedChemExpress** [3], or **TargetMol** [2] for technical data sheets, which often contain structures, MSDS, and application notes.
- **Broaden Your Search:** Look for scientific literature on "TCO-PEG-NHS ester" or "TCO click chemistry for ADC synthesis" to find relevant experimental protocols and reviews that discuss the use of these types of linkers [5] [6].

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References

1. TCO PEG,TCO Linker - Click Chemistry Tools [axispharm.com]
2. TCO-PEG3-CH2-aldehyde [targetmol.com]
3. TCO-PEG3-CH2-aldehyde | ADC Linker [medchemexpress.com]
4. TCO-PEG3-aldehyde [conju-probe.com]
5. Building bioorthogonal click-release capable artificial ... [pmc.ncbi.nlm.nih.gov]
6. Synthesis and ex vivo biodistribution of two 68 Ga-labeled ... [sciencedirect.com]

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